

physical characteristics including odor and appearance of 1,2-dichloropropane

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Compound of Interest

Compound Name: 1,2-DICHLOROPROPENE

Cat. No.: B1580525

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A Technical Guide to the Physical Characteristics of 1,2-Dichloropropane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical characteristics of 1,2-dichloropropane ($C_3H_6Cl_2$), with a specific focus on its appearance and odor. The information presented herein is intended to support research, development, and safety protocols involving this compound.

Appearance and Odor Profile

1,2-Dichloropropane is a synthetic, colorless liquid that is flammable and evaporates quickly at room temperature.^{[1][2][3]} Its appearance is often described as a clear or colorless watery liquid.^{[4][5]} The compound is characterized by a distinct sweet, chloroform-like odor.^{[1][3][4][5]}^[6]

Quantitative Physical and Chemical Properties

The following table summarizes key quantitative physical and chemical data for 1,2-dichloropropane, compiled from various sources.

Property	Value	References
Molecular Weight	112.98 g/mol	[5][7]
Appearance	Colorless liquid	[1][3][4][5][7]
Odor	Chloroform-like, sweet	[1][3][4][5][6][7]
Odor Threshold (Air)	0.25 ppm (v/v)	[6][7]
Odor Threshold (Water)	0.010 - 0.10 mg/L	[4][6][7]
Boiling Point	95-96.4 °C (203-205 °F) at 760 mmHg	[3][4][5][7][8]
Melting/Freezing Point	-100 °C (-148 °F)	[4][5][6][7]
Density	1.156 - 1.1583 g/mL at 20-25 °C	[6][7]
Vapor Pressure	40 - 53.3 mmHg at 20-25 °C	[5][6][7]
Solubility in Water	2,700 - 2,800 mg/L at 20-25 °C	[7][9]
Flash Point	16 °C (60 °F) (Closed Cup)	[6][7][8]
Autoignition Temperature	557 °C (1035 °F)	[4][6][7]
Explosive Limits in Air	3.4% - 14.5% by volume	[6][7]

Experimental Protocols

Determination of Appearance and Purity by Gas Chromatography (GC)

The appearance of 1,2-dichloropropane is directly related to its purity. Gas chromatography is a standard method for assessing the purity of volatile organic compounds.

Objective: To determine the purity of a 1,2-dichloropropane sample and confirm the absence of colored impurities.

Methodology:

- **Sample Preparation:** A sample of 1,2-dichloropropane is diluted in a suitable volatile solvent (e.g., hexane or dichloromethane) to a concentration appropriate for the detector's linear range.
- **Instrumentation:** A gas chromatograph equipped with a flame ionization detector (FID) is typically used. The column selected should be suitable for separating chlorinated hydrocarbons (e.g., a DB-624 or similar capillary column).
- **GC Conditions:**
 - **Injector Temperature:** 200 °C
 - **Detector Temperature:** 250 °C
 - **Oven Temperature Program:** Start at 40 °C, hold for 2 minutes, then ramp to 150 °C at a rate of 10 °C/minute.
 - **Carrier Gas:** Helium or Nitrogen at a constant flow rate.
- **Analysis:** The prepared sample is injected into the GC. The resulting chromatogram will show a major peak corresponding to 1,2-dichloropropane and potentially smaller peaks for any impurities.
- **Purity Calculation:** The purity is calculated based on the relative peak areas. A pure sample will exhibit a single major peak.
- **Visual Inspection:** A visual inspection of the neat sample in a clear glass vial against a white background is performed to confirm it is a colorless liquid, free of particulate matter.

Odor Threshold Determination

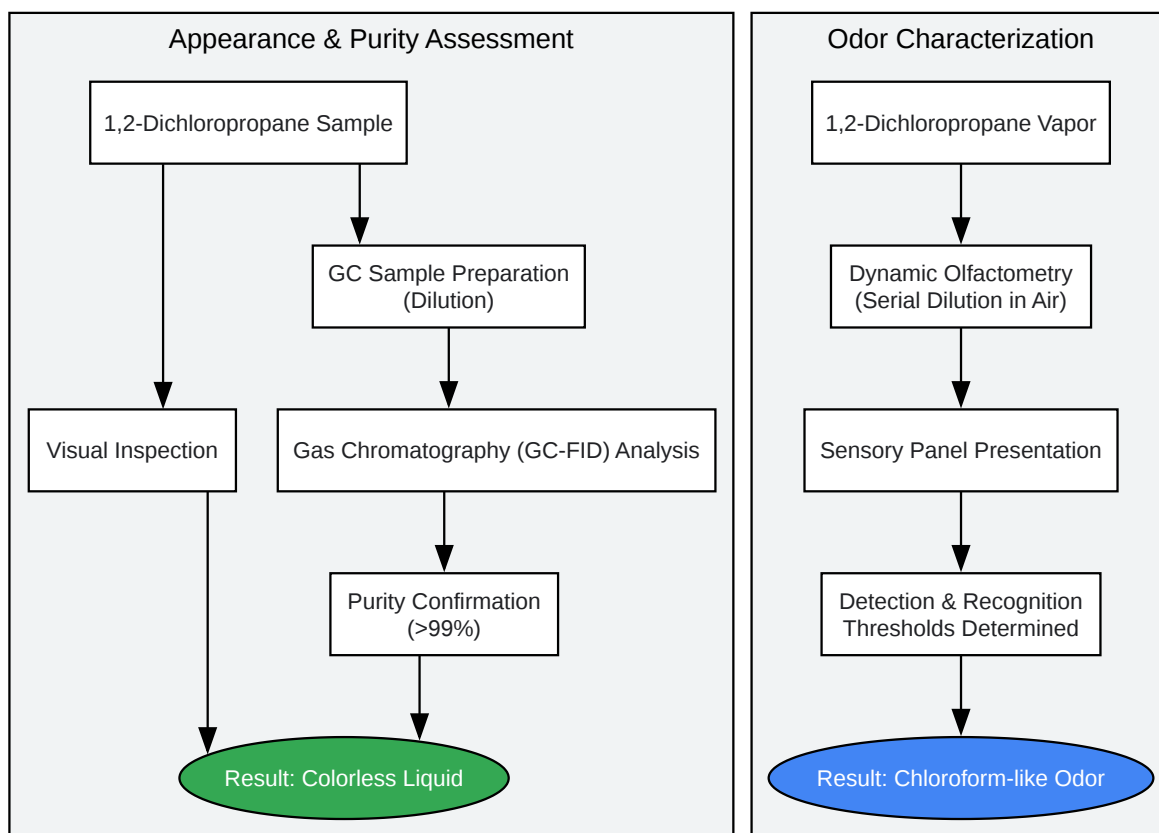
The odor threshold is determined through sensory panel testing.

Objective: To determine the concentration at which a trained panel can detect and recognize the odor of 1,2-dichloropropane.

Methodology:

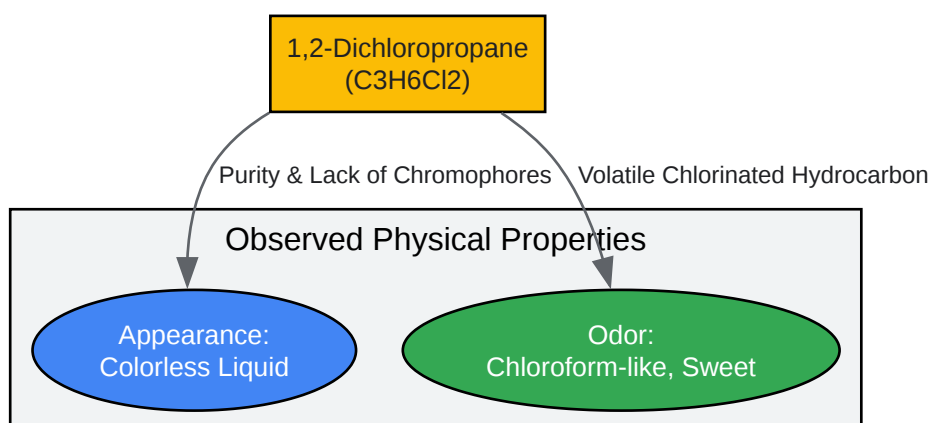
- **Panel Selection:** A panel of human subjects is selected and trained to recognize and describe different odors.
- **Sample Preparation:** A series of known concentrations of 1,2-dichloropropane in air are prepared using dynamic olfactometry. This involves diluting a saturated vapor of the compound with a controlled flow of odorless air.
- **Presentation:** The different concentrations are presented to the panelists in a controlled environment, starting from the lowest concentration and ascending. A blank (odorless air) is also presented randomly.
- **Detection and Recognition:** Panelists are asked to indicate when they can first detect an odor different from the blank (detection threshold) and when they can recognize and describe the characteristic odor of the substance (recognition threshold).
- **Data Analysis:** The results from all panelists are statistically analyzed to determine the mean odor threshold concentrations. For 1,2-dichloropropane, the experimentally determined detection and recognition odor threshold concentrations in air were 1.2 mg/m³ and 2.4 mg/m³, respectively.^[6]

Visualizations



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Caption: Experimental workflow for physical characterization.



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Caption: Relationship between substance and properties.

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